

Key physical and chemical properties of thiamine nitrate

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Thiamine**Nitrate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Thiamine nitrate, a mononitrate salt of thiamine (Vitamin B1), is a vital compound in pharmaceutical and nutritional sciences.[1] It is synthesized from thiamine hydrochloride and serves as a preferred source of Vitamin B1 in many applications, particularly in solid dosage forms and food fortification.[1][2] Its prominence stems from its enhanced stability and non-hygroscopic nature compared to thiamine hydrochloride, which readily absorbs moisture.[2][3] This makes thiamine nitrate an ideal candidate for use in dry blends, multivitamins, and for fortifying products like wheat flour.[1][3] This guide provides a comprehensive overview of the core physical and chemical properties of thiamine nitrate, detailed experimental protocols for their determination, and logical diagrams to illustrate key structural and procedural aspects.

Physical Properties

Thiamine nitrate presents as a white to off-white crystalline powder or as small, colorless crystals.[1][4][5] It typically has a slight, characteristic odor.[4][5] A key physical advantage is its low hygroscopicity, meaning it does not readily absorb water from the air, contributing to its stability.[1][2][3][4]



Quantitative Physical Data

The following tables summarize the key quantitative physical properties of **thiamine nitrate**.

Table 1: General Physical and Chemical Properties

Property	Value	References
Molecular Formula	C12H17N5O4S	[1][2][6]
Molecular Weight	327.36 g/mol	[2][6][7][8][9]
Melting Point	~193 - 200 °C (with decomposition)	[4][5][10]
рКа	4.8 (at 25 °C)	[1][3]
pH (1% solution)	6.5 - 7.6	[5][11]
Density	1.58 g/cm ³	[3]
Loss on Drying	≤ 1.0%	[5][11]
Sulphated Ash	≤ 0.1% - 0.20%	[5][11]

Table 2: Solubility Profile



Solvent	Solubility Description	Specific Value (at Temperature)	References
Water	Sparingly soluble	2.7 g / 100 g (at 25 °C / 298 K)	[1][3][4][5]
Boiling Water	Freely soluble	~30 g / 100 mL (at 100 °C)	[1][3][11][12]
Ethanol (95%)	Slightly / Very slightly soluble	[1][3][4][5]	
Methanol	Slightly soluble	[1][3][4][11]	_
Chloroform	Slightly soluble	[4][12]	_
Diethyl Ether	Practically insoluble	[5]	-
DMSO	Soluble	≥ 20 mg/mL (with ultrasonic)	[13]

Solubility is temperature-dependent; for instance, it increases with rising temperature in water and various binary solvent systems like water-methanol, water-acetone, and water-isopropanol. [14][15]

Chemical Properties and Structure

Thiamine nitrate is composed of a pyrimidine ring and a thiazole ring, linked by a methylene bridge, with a nitrate counter-ion.[4] The formal IUPAC name is 3-[(4-Amino-2-methylpyrimidin-5-yl)methyl]-5-(2-hydroxyethyl)-4-methylthiazolium nitrate.[5][11]

Caption: Chemical structure of **Thiamine Nitrate**, highlighting its key functional groups.

Stability

Thiamine nitrate is generally more stable than thiamine hydrochloride, especially in dry formulations.[2] Its stability is significantly influenced by pH. It is relatively stable in acidic and neutral solutions but degrades in alkaline conditions (pH > 8), where the thiazole ring can open. [4][16][17] The degradation process is also accelerated by heat and light.[5][16] Studies have shown that in solution, thiamine is significantly more stable at pH 3 than at pH 6.[17] Activation



energies for degradation have been found to differ between the nitrate and hydrochloride salts, suggesting different degradation pathways.[16] Crystalline **thiamine nitrate** is more chemically stable than its amorphous form.[18]

Incompatibilities

Thiamine nitrate is incompatible with strong oxidizing agents, alkaline solutions, and sulfites. [1][3][16] Contact with these substances can lead to rapid degradation of the vitamin.

Experimental Protocols

The following are detailed methodologies for determining the key properties of **thiamine nitrate**, synthesized from pharmacopeial and scientific literature.

Melting Point Determination (Capillary Method)

This method determines the temperature range over which the crystalline solid transitions to a liquid.[19]

- Sample Preparation: A small amount of finely powdered, dry **thiamine nitrate** is packed into a glass capillary tube (sealed at one end) to a height of 2-3 mm.[20] The sample must be tightly packed by tapping the tube or dropping it through a longer glass tube.[20]
- Apparatus: A calibrated melting point apparatus with a heated metal block or an oil bath (Thiele tube) is used. The apparatus should have a thermometer or digital temperature sensor and a viewing lens.

Procedure:

- The packed capillary is placed in the heating block of the apparatus.
- The sample is heated rapidly to a temperature approximately 20°C below the expected melting point.[20]
- The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.
- The temperature at which the first drop of liquid appears is recorded as the start of the melting range.



- The temperature at which the last solid crystal disappears is recorded as the end of the melting range.
- For thiamine nitrate, this process is accompanied by decomposition.

Solubility Determination (Dynamic Method)

This protocol measures the solubility of **thiamine nitrate** in a given solvent at various temperatures.

 Apparatus: A jacketed glass vessel equipped with a magnetic stirrer, a precision temperature controller (e.g., a water bath), and a laser monitoring system to detect the dissolution of solid particles.

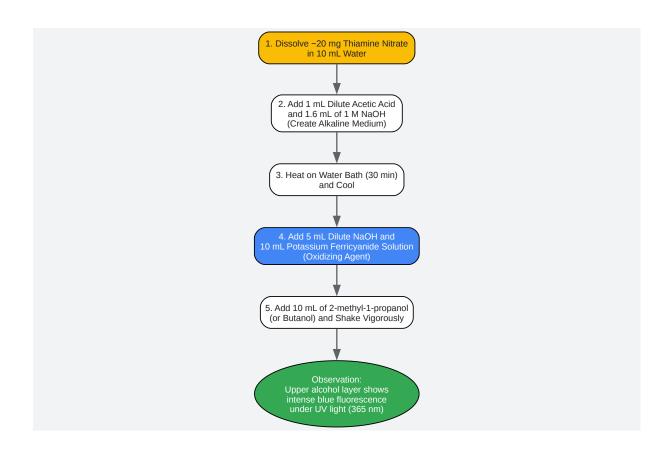
Procedure:

- A known mass of thiamine nitrate is added to a known mass of the solvent (e.g., water, ethanol-water mixture) in the jacketed vessel to create a suspension.
- The solution is heated at a controlled rate (e.g., 0.1 K/min) while being continuously stirred.
- The laser system monitors the turbidity of the solution. The temperature at which the solution becomes completely clear is recorded as the dissolution temperature for that specific concentration.
- The process is repeated by adding a small, known amount of solvent to the vessel and determining the new, lower dissolution temperature.
- This is continued across the desired temperature range (e.g., 278.15 K to 313.15 K) to generate a solubility curve.[14][15]
- It is crucial to verify that the solid phase does not undergo a polymorphic transformation during the experiment, which can be checked using Powder X-ray Diffraction (PXRD) on the solid residue.[15]



Identification Test A: Thiochrome Fluorescence Reaction

This is a classic qualitative test for thiamine based on its oxidation to the fluorescent compound thiochrome.[5]



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Caption: Experimental workflow for the Thiochrome identification test for Thiamine.

Identification Test B: Nitrate Ion Test

This confirms the presence of the nitrate counter-ion.

• Procedure: A solution of **thiamine nitrate** (e.g., 1 in 50) is prepared.[5]



• Reaction: The solution will give a positive result for standard qualitative tests for nitrates, such as the brown ring test or reaction with diphenylamine in sulfuric acid.[5]

Assay (High-Performance Liquid Chromatography - HPLC)

This method is used to accurately quantify the amount of **thiamine nitrate** in a sample. The following conditions are based on pharmacopeial methods.[5]

- Apparatus: A standard HPLC system with a UV spectrophotometer detector.
- Chromatographic Conditions:
 - Detector: UV spectrophotometer set to a wavelength of 254 nm.[5]
 - Column: Octadecylsilanized (ODS) silica gel column (C18), typically 4 mm in diameter and
 15-30 cm in length, with a particle size of 5-10 μm.[5]
 - Column Temperature: Constant, between 25-30°C.[5]
 - Mobile Phase: A mixture of an aqueous buffer and organic solvents. A typical mobile phase involves dissolving 1.1 g of sodium 1-octanesulfonate in 1000 mL of diluted acetic acid (1 in 100). 600 mL of this solution is then mixed with 400 mL of a methanol and acetonitrile mixture (3:2 v/v).[5]
 - Flow Rate: Adjusted so that the retention time of thiamine is approximately 12 minutes.

Procedure:

- Standard Solution: A precisely weighed amount of Thiamine Hydrochloride Reference
 Standard is dissolved in the mobile phase to a known concentration.
- Sample Solution: A precisely weighed amount of the thiamine nitrate sample is dissolved in the mobile phase to a similar concentration.
- Internal Standard: An internal standard, such as methyl benzoate in methanol, is added to both the sample and standard solutions.[5]



- \circ Injection: Equal volumes (e.g., 10 μ L) of the standard and sample solutions are injected into the chromatograph.[5]
- Quantification: The ratio of the peak area of thiamine to the peak area of the internal standard is calculated for both the sample and the standard. The amount of **thiamine nitrate** in the sample is then determined by comparing these ratios.[5]

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